

Application Notes: Liquid-Liquid Extraction of Metal Ions Using Tri-N-decylamine

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Compound of Interest

Compound Name: *Tri-N-decylamine*

CAS No.: 1070-01-5

Cat. No.: B086738

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Introduction

Tri-N-decylamine (TNDA) is a tertiary amine that serves as a potent liquid anion exchanger for the selective extraction of metal ions from aqueous solutions, particularly from acidic media. As a member of the long-chain amine family, its efficacy in hydrometallurgy and chemical processing is analogous to more extensively studied amines like Tri-n-octylamine (TOA) and Tri-n-dodecylamine (TDA). The fundamental principle of extraction involves the formation of an organo-soluble amine salt which subsequently exchanges its anion for a negatively charged metal complex present in the aqueous phase. The high molecular weight and branched structure of TNDA contribute to its low aqueous solubility, making it an effective and stable extractant for industrial applications.

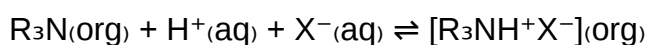
The selectivity and efficiency of metal ion extraction using **Tri-N-decylamine** are governed by several key factors, including the pH of the aqueous phase, the concentration of the amine in the organic diluent, the nature of the metal complex, and temperature. This document provides a detailed overview of the application of **Tri-N-decylamine** in metal ion extraction, including the underlying chemical mechanisms, comprehensive experimental protocols, and quantitative data derived from studies on analogous tertiary amines.

Mechanism of Extraction

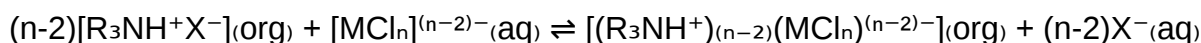
The extraction of metal ions from acidic solutions by **Tri-N-decylamine** typically proceeds via an anion exchange or ion-pair formation mechanism. In the presence of an acid (e.g., HCl), the tertiary amine in the organic phase is first protonated to form an amine salt. This salt can then extract an anionic metal complex from the aqueous phase.

The general reaction can be described in two steps:

- Protonation of the Amine: The amine (R_3N) dissolved in an organic diluent reacts with an acid (HX) from the aqueous phase.



- Anion Exchange: The protonated amine salt exchanges its anion (X^-) with an anionic metal complex (e.g., $[MCl_n]^{(n-2)-}$ from a chloride medium).



This mechanism is particularly effective for metals that form stable anionic complexes in acidic chloride, nitrate, or sulfate solutions, such as cobalt, uranium, iron, and various rare earth elements.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Factors Influencing Extraction Efficiency

The efficiency of the liquid-liquid extraction process is highly dependent on several operational parameters.

- Acid Concentration: The concentration of the acid in the aqueous phase is critical. It influences both the protonation of the amine and the formation of the extractable anionic metal complex. For many metals, extraction efficiency increases with acid molarity up to a certain point, after which competition from the acid for the amine can reduce efficiency.[\[3\]](#)
- Extractant Concentration: Increasing the concentration of **Tri-N-decylamine** in the organic phase generally leads to a higher extraction percentage due to the greater availability of active extractant molecules for complexation.[\[3\]](#)

- **Temperature:** The effect of temperature is variable and depends on the thermodynamics of the specific metal-amine system. In some cases, increased temperature can enhance extraction rates and efficiency.[1][3]
- **Organic Diluent:** The choice of diluent (e.g., kerosene, xylene, toluene) is important as it affects the solubility of the amine and the formed metal-amine complex, influencing phase separation and extraction kinetics.[4]
- **Phase Contact Time:** Sufficient time must be allowed for the system to reach equilibrium, which is typically achieved within minutes of vigorous mixing.[1]
- **Organic to Aqueous (O/A) Phase Ratio:** This ratio directly impacts the concentration gradient and the overall extraction percentage. Increasing the O/A ratio can enhance extraction efficiency.[3]

Quantitative Data Summary

While specific quantitative data for **Tri-N-decylamine** is limited in publicly available literature, the following tables summarize relevant data for analogous tertiary amines and TNDA-modified systems, providing a strong basis for experimental design.

Table 1: Effect of HCl Concentration on Co(II) Extraction using Tri-n-octylamine (TOA) in Kerosene[3] (Conditions: [Co(II)] = 0.01 M, [TOA] = 0.1 M, O/A Ratio = 1:1)



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Table 2: Effect of Temperature on Co(II) Extraction using TOA[3] (Conditions: [Co(II)] = 0.01 M, [HCl] = 3 M, [KCl] = 1.5 M, [TOA] = 0.1 M, O/A Ratio = 1:1)



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Table 3: Saturation Adsorption Capacities of TNDA-Modified Adsorbent for Uranium and Iron[1] (Conditions: Adsorbent TNDA/SiO₂-P in 5 M HCl)



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Experimental Protocols

The following protocols provide a generalized methodology for the liquid-liquid extraction and stripping of metal ions using **Tri-N-decylamine**.

Protocol 1: General Liquid-Liquid Extraction of Metal Ions

1. Materials and Reagents:

- **Tri-N-decylamine** (TNDA)
- Organic diluent (e.g., kerosene, toluene, or xylene)
- Metal salt (e.g., CoCl_2 , $\text{UO}_2(\text{NO}_3)_2$)
- Hydrochloric acid (HCl) or other appropriate acid
- Deionized water
- Separatory funnels (125 mL or 250 mL)
- Mechanical shaker
- pH meter
- Analytical instrument for metal concentration measurement (e.g., Atomic Absorption Spectrometer (AAS) or Inductively Coupled Plasma-Optical Emission Spectrometer (ICP-OES))

2. Preparation of Solutions:

- **Aqueous Phase (Feed):** Prepare a stock solution of the target metal ion (e.g., 1000 ppm) by dissolving the corresponding metal salt in deionized water. If required, add a small amount of acid to prevent hydrolysis. Prepare the final feed solution by diluting the stock solution to the desired concentration (e.g., 100 ppm) and adjusting the acidity to the target molarity (e.g., 3 M HCl) with concentrated acid.
- **Organic Phase (Extractant):** Prepare the organic phase by dissolving a specific amount of **Tri-N-decylamine** in the chosen organic diluent to achieve the desired concentration (e.g., 0.1 M).

3. Extraction Procedure:

- Measure equal volumes (e.g., 20 mL) of the prepared aqueous and organic phases and place them into a separatory funnel. This corresponds to an Organic/Aqueous (O/A) phase

ratio of 1:1.

- Tightly stopper the funnel and shake vigorously using a mechanical shaker for a predetermined time (e.g., 15-30 minutes) to ensure the system reaches equilibrium.
- Allow the funnel to stand undisturbed until the two phases have completely separated.
- Carefully separate the two phases. The lower phase is typically the aqueous phase (raffinate), and the upper is the organic phase (loaded organic).
- Collect a sample of the aqueous raffinate for analysis.

4. Analysis and Calculations:

- Determine the concentration of the metal ion in the initial aqueous feed solution ($[M]_i$) and in the aqueous raffinate after extraction ($[M]_{RF}$).
- Calculate the Extraction Efficiency (%E) using the following formula:

$$\%E = (([M]_i - [M]_{RF}) / [M]_i) * 100$$

- Calculate the Distribution Ratio (D), which represents the ratio of the metal concentration in the organic phase to that in the aqueous phase at equilibrium:

$$D = ([M]_i - [M]_{RF}) / [M]_{RF}$$

Protocol 2: Stripping of Metal Ions from Loaded Organic Phase

1. Materials and Reagents:

- Loaded organic phase from Protocol 1
- Stripping agent (e.g., 0.1 M HCl, 1 M H₂SO₄, or deionized water)^[1]
- Separatory funnels
- Mechanical shaker
- Analytical instrument (AAS or ICP-OES)

2. Stripping Procedure:

- Take a known volume of the metal-loaded organic phase (e.g., 15 mL) and place it in a clean separatory funnel.
- Add an equal volume of the chosen stripping agent (e.g., 15 mL of 0.1 M HCl).
- Shake the mixture vigorously for 15-30 minutes to facilitate the transfer of the metal ion back into the aqueous phase.
- Allow the phases to separate completely.
- Collect the aqueous phase (strip solution) for analysis.

3. Analysis and Calculations:

- Determine the concentration of the metal ion in the aqueous strip solution ($[M]_{\text{strip}}$).
- Calculate the concentration of the metal in the initial loaded organic phase ($[M]_{\text{org}}$) using the data from Protocol 1: $[M]_{\text{org}} = [M]_i - [M]_{\text{strip}}$.
- Calculate the Stripping Efficiency (%S) using the formula:

$$\%S = ([M]_{\text{strip}} / [M]_{\text{org}}) * 100$$

Visualizations



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Caption: General workflow for the liquid-liquid extraction and stripping of metal ions.



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Caption: The mechanism of metal ion extraction via anion exchange by a tertiary amine.

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